

Application Notes and Protocols for Enzymatic Reactions Involving Azetidine Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Boc-aminomethyl)-3-methoxyazetidine

CAS No.: 1392803-97-2

Cat. No.: B1404946

[Get Quote](#)

Introduction: The Rise of Azetidines and the Enzymatic Advantage

Azetidines, four-membered nitrogen-containing heterocycles, have emerged as crucial structural motifs in modern drug discovery.^{[1][2][3]} Their inherent ring strain and unique three-dimensional geometry offer a compelling combination of structural rigidity and metabolic stability, making them attractive scaffolds for modulating the pharmacokinetic and pharmacodynamic properties of bioactive molecules.^{[1][4]} Several FDA-approved drugs, including baricitinib, cobimetinib, and azelnidipine, feature the azetidine core, highlighting its significance in medicinal chemistry.^[1]

Traditionally, the synthesis of these strained ring systems has presented considerable challenges, often requiring harsh reaction conditions and complex multi-step procedures.^{[3][5]} However, the field of biocatalysis is providing elegant and sustainable solutions. Enzymes offer unparalleled chemo-, regio-, and stereoselectivity, operating under mild, aqueous conditions. This guide provides an in-depth exploration of key enzymatic reactions involving azetidine derivatives, offering detailed protocols and insights for researchers, scientists, and drug

development professionals. We will delve into the enzymatic construction of the azetidine ring, its targeted modification, and the design of azetidine-containing enzyme inhibitors, underscoring the transformative potential of biocatalysis in this exciting area of chemical biology.

I. Enzymatic Synthesis of the Azetidine Ring: Nature's Blueprint and Bioengineered Innovations

The enzymatic construction of the strained azetidine ring represents a significant advancement over traditional synthetic methods. Nature has evolved sophisticated enzymatic machinery for this purpose, and modern protein engineering has further expanded the biocatalytic toolkit.

A. De Novo Synthesis of Azetidine Amino Acids by Non-Haem Iron-Dependent Enzymes

A groundbreaking discovery has unveiled a biosynthetic pathway for azetidine-containing amino acids, orchestrated by a class of non-haem iron-dependent enzymes.^{[5][6][7]} This pathway is exemplified by the biosynthesis of polyoximic acid, a component of the antifungal agent polyoxin.^{[6][8]}

Mechanism of Action:

The key enzymes in this pathway, PolF and PolE, work in concert to transform L-isoleucine and L-valine into their corresponding azetidine derivatives.^{[6][9]} PolF, a heme-oxygenase-like dimetal oxidase/oxygenase (HDO), is the central player, capable of catalyzing the entire transformation on its own.^{[6][10]} The proposed mechanism involves the activation of an unactivated C-H bond by a μ -peroxo-Fe(III)₂ intermediate, followed by radical-mediated C-N bond formation to close the four-membered ring.^{[6][7]} The enzyme PolE, an Fe and pterin-dependent oxidase, assists by desaturating the amino acid substrate, thereby increasing the efficiency of the pathway.^{[6][8]}

Significance for Drug Discovery:

This enzymatic system provides a direct and sustainable route to chiral azetidine amino acids from inexpensive and readily available starting materials.^{[6][9]} The ability to harness these

enzymes in engineered microbial hosts opens up exciting possibilities for the large-scale production of novel azetidine-containing building blocks for drug discovery.^[5]

Protocol 1: General Procedure for the Biocatalytic Synthesis of Azetidine-2-Carboxylic Acid Derivatives using PolF

Objective: To produce azetidine-2-carboxylic acid derivatives from L-amino acid precursors using the non-haem iron-dependent enzyme PolF.

Materials:

- Recombinant PolF enzyme (expressed and purified from *E. coli*)
- L-isoleucine or L-valine
- Potassium phosphate buffer (100 mM, pH 7.5)
- $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$
- L-ascorbic acid
- α -ketoglutarate
- Catalase
- Reaction vessel (e.g., microcentrifuge tubes or a larger bioreactor)
- Incubator shaker
- LC-MS for product analysis

Procedure:

- Reaction Setup: In a sterile reaction vessel, prepare the reaction mixture with the following components at the indicated final concentrations:
 - Potassium phosphate buffer (100 mM, pH 7.5)
 - L-isoleucine or L-valine (10 mM)

- $(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ (1 mM)
- L-ascorbic acid (2 mM)
- α -ketoglutarate (1 mM)
- Catalase (100 U/mL)
- Purified PolF enzyme (0.1 mg/mL)
- Initiation: Pre-incubate the mixture at 25°C for 5 minutes to allow for complex formation.
- Incubation: Incubate the reaction mixture at 25°C with gentle agitation (e.g., 200 rpm) for 12-24 hours.
- Quenching: Stop the reaction by adding an equal volume of cold methanol or by heat inactivation at 80°C for 10 minutes.
- Analysis: Centrifuge the quenched reaction mixture to pellet the precipitated protein. Analyze the supernatant by LC-MS to determine the conversion of the starting material and the formation of the azetidine product.

Troubleshooting:

- Low Conversion: Increase the enzyme concentration or extend the reaction time. Ensure the anaerobic conditions are maintained if oxygen-sensitive variants are used.
- Enzyme Inactivation: Add fresh ascorbic acid during the reaction to maintain a reducing environment.

B. Engineered Cytochrome P450s for Azetidine Synthesis via Ring Expansion

In a remarkable example of "new-to-nature" biocatalysis, a laboratory-evolved variant of cytochrome P450BM3 has been engineered to catalyze the enantioselective one-carbon ring expansion of aziridines to azetidines.^{[11][12]} This reaction proceeds via a ^[5]^[11]-Stevens rearrangement, a transformation not previously observed in biological systems.

Mechanism of Action:

The engineered P450 enzyme, termed a "carbene transferase," reacts with a diazo compound (e.g., ethyl diazoacetate) to form an electrophilic iron carbenoid intermediate. This intermediate is then trapped by the nucleophilic nitrogen of an aziridine substrate, forming an aziridinium ylide. The enzyme's active site architecture then guides this reactive intermediate through a highly enantioselective[5][11]-Stevens rearrangement to yield the corresponding azetidine, while suppressing competing side reactions like cheletropic extrusion.[11]

Significance for Drug Discovery:

This biocatalytic approach provides access to a wide range of enantioenriched azetidines that are challenging to synthesize using traditional chemical methods. The high degree of stereocontrol (up to 99:1 er) and the potential for gram-scale production make this a valuable tool for medicinal chemists.[11]

Protocol 2: General Procedure for the P450-Catalyzed Enantioselective Ring Expansion of Aziridines

Objective: To synthesize enantioenriched azetidines from N-protected aziridines and a diazo compound using an engineered cytochrome P450 enzyme.

Materials:

- Whole E. coli cells expressing the engineered P450 variant (e.g., P411-AzetS)
- N-protected aziridine (e.g., benzyl aziridine-1-carboxylate)
- Ethyl diazoacetate (EDA)
- M9 minimal media
- Glucose
- Kanamycin (or other appropriate antibiotic)
- Isopropyl β -D-1-thiogalactopyranoside (IPTG)

- Reaction buffer (e.g., potassium phosphate buffer, 100 mM, pH 8.0)
- Organic solvent for extraction (e.g., ethyl acetate)
- Chiral HPLC for enantiomeric excess determination

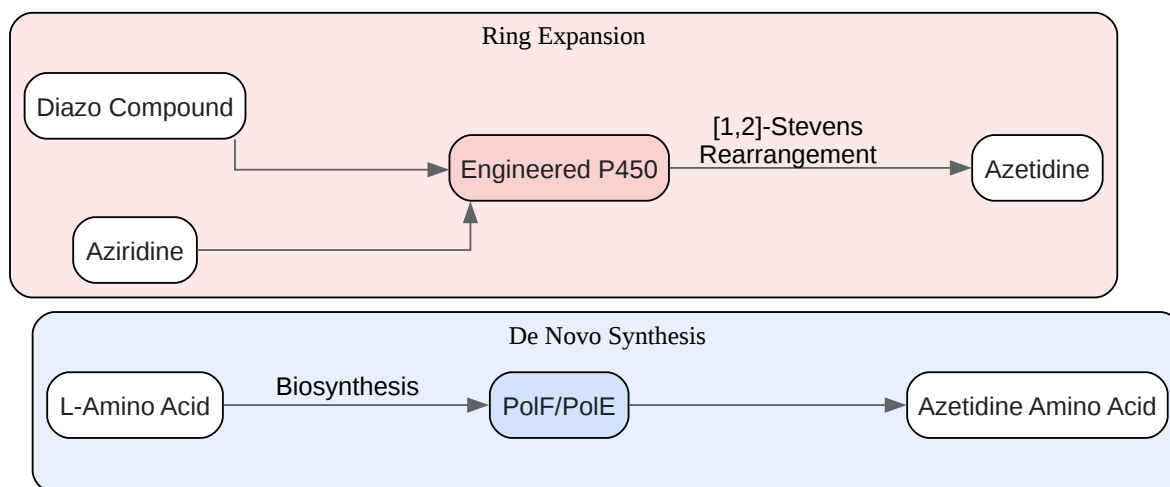
Procedure:

- **Enzyme Expression:** Grow the E. coli strain harboring the P450 variant in a suitable culture medium supplemented with the appropriate antibiotic. Induce protein expression with IPTG and continue cultivation at a reduced temperature (e.g., 20-25°C) for 16-24 hours.
- **Cell Harvest and Preparation:** Harvest the cells by centrifugation and resuspend them in the reaction buffer to a desired optical density (e.g., OD₆₀₀ of 20).
- **Reaction Setup:** In a reaction vessel, combine the cell suspension with the N-protected aziridine substrate (e.g., 5 mM) and glucose (as a source of reducing equivalents, e.g., 50 mM).
- **Reaction Initiation:** Add the ethyl diazoacetate (EDA) solution dropwise over a period of several hours using a syringe pump to maintain a low concentration of the diazo compound.
- **Incubation:** Incubate the reaction mixture at room temperature with shaking for 24-48 hours.
- **Extraction:** Extract the reaction mixture with an organic solvent (e.g., ethyl acetate).
- **Analysis:** Analyze the organic extract by GC-MS or LC-MS to determine product formation and by chiral HPLC to determine the enantiomeric excess.

Troubleshooting:

- **Low Yield:** Optimize the rate of EDA addition to minimize enzyme inactivation. Ensure adequate aeration for cell viability and cofactor regeneration.
- **Poor Enantioselectivity:** Screen different engineered P450 variants to find the optimal catalyst for the specific substrate.

Visualization of Enzymatic Azetidine Synthesis Workflows



[Click to download full resolution via product page](#)

Caption: Enzymatic strategies for azetidine ring synthesis.

II. Enzymatic Modification of Azetidine Derivatives: Tailoring Functionality

Once the azetidine core is formed, enzymes can be employed for its selective modification, providing access to a diverse range of functionalized derivatives.

A. Hydrolytic Ring Opening of Azetidines

Certain bacteria have evolved enzymes to detoxify naturally occurring azetidine-containing compounds.^[13] One such enzyme is L-azetidine-2-carboxylate (AC) hydrolase, a member of the haloacid dehalogenase-like superfamily.^{[13][14]}

Mechanism of Action:

AC hydrolase catalyzes the hydrolytic ring opening of L-azetidine-2-carboxylate to produce 2-hydroxy-4-aminobutyrate.^{[13][15]} The reaction proceeds via a covalent intermediate, where a

conserved aspartate residue in the enzyme's active site acts as a nucleophile, attacking the C2 carbon of the azetidine ring.^[16] This is followed by the hydrolysis of the resulting ester intermediate.

Significance for Drug Discovery:

The product of this enzymatic reaction, 4-amino-2-hydroxybutanoic acid, is a valuable chiral building block for the synthesis of aminoglycoside antibiotics like amikacin and butirosin.^[14] This enzymatic route offers a green and stereoselective alternative to chemical synthesis.

Protocol 3: General Procedure for the Hydrolytic Ring Opening of L-Azetidine-2-Carboxylate

Objective: To produce (2R)-4-amino-2-hydroxybutanoic acid from L-azetidine-2-carboxylate using AC hydrolase.

Materials:

- Recombinant AC hydrolase (expressed and purified)
- L-azetidine-2-carboxylate (L-AZC)
- Potassium phosphate buffer (100 mM, pH 8.0)
- MgCl₂ (10 mM)
- Dithiothreitol (DTT) (20 mM)
- o-phthalaldehyde (OPA) reagent for product quantification
- Fluorometer

Procedure:

- Reaction Setup: In a microcentrifuge tube, prepare a 250 µL reaction mixture containing:
 - Potassium phosphate buffer (100 mM, pH 8.0)
 - MgCl₂ (10 mM)

- DTT (20 mM)
- L-AZC (10 mM)
- Reaction Initiation: Add purified AC hydrolase (e.g., 1 μ g) to the reaction mixture and incubate at 30°C.
- Time-Course Sampling: At various time points, withdraw a small aliquot of the reaction mixture and stop the reaction by adding 5% HClO₄.
- Product Quantification: Centrifuge the quenched samples to remove precipitated protein. To 25 μ L of the supernatant, add 1 mL of OPA reagent. Measure the fluorescence at 455 nm to quantify the primary amine product.
- Analysis: Plot the product concentration over time to determine the reaction rate.

B. Asymmetric Functionalization using Transaminases

Transaminases are powerful biocatalysts for the synthesis of chiral amines, which are ubiquitous in pharmaceuticals.^{[17][18]} These enzymes have been successfully applied to the synthesis of complex molecules containing azetidine moieties.

Mechanism of Action:

Transaminases are pyridoxal-5'-phosphate (PLP)-dependent enzymes that catalyze the transfer of an amino group from an amine donor (e.g., isopropylamine) to a prochiral ketone or aldehyde substrate.^{[17][19]} By selecting the appropriate (R)- or (S)-selective transaminase, either enantiomer of the desired chiral amine can be produced with high enantiomeric excess.

Significance for Drug Discovery:

This technology is particularly valuable for the synthesis of chiral spirocyclic azetidines and other complex azetidine-containing amines that serve as key intermediates in the development of selective M1/M4 muscarinic receptor agonists and other therapeutic agents.^[20]

Protocol 4: General Procedure for the Transaminase-Mediated Asymmetric Amination of an Azetidine-Containing Ketone

Objective: To synthesize a chiral azetidine-containing amine from a prochiral ketone using a transaminase.

Materials:

- Azetidine-containing prochiral ketone
- A panel of (R)- and (S)-selective transaminases (commercially available kits)
- Isopropylamine (amine donor)
- Pyridoxal-5'-phosphate (PLP) cofactor
- Potassium phosphate buffer (100 mM, pH 8.0)
- DMSO (co-solvent)
- Chiral HPLC for enantiomeric excess determination

Procedure:

- **Enzyme Screening:** In parallel in a 96-well plate, screen a panel of transaminases to identify enzymes that show activity and selectivity towards the azetidine-containing ketone. Each well should contain the ketone substrate, isopropylamine, PLP, and a different transaminase in the reaction buffer.
- **Reaction Optimization:** Once active enzymes are identified, optimize the reaction conditions (e.g., pH, temperature, substrate loading, co-solvent concentration) to maximize conversion and enantioselectivity.
- **Preparative Scale Reaction:**
 - In a larger reaction vessel, dissolve the ketone substrate in a minimal amount of DMSO and add it to the reaction buffer.
 - Add the amine donor (isopropylamine), PLP, and the selected transaminase.

- Incubate the reaction at the optimal temperature with stirring until completion (monitor by LC-MS).
- Work-up and Purification:
 - Adjust the pH of the reaction mixture to >10 with NaOH.
 - Extract the product with an organic solvent (e.g., methyl tert-butyl ether).
 - Purify the product by column chromatography or crystallization.
- Analysis: Determine the enantiomeric excess of the purified product by chiral HPLC.

III. Azetidine Derivatives as Enzyme Inhibitors: A Focus on Monoamine Oxidase

The unique structural features of the azetidine ring make it an attractive scaffold for the design of enzyme inhibitors.^[1] A notable example is the development of azetidine-containing compounds as inhibitors of monoamine oxidase (MAO).

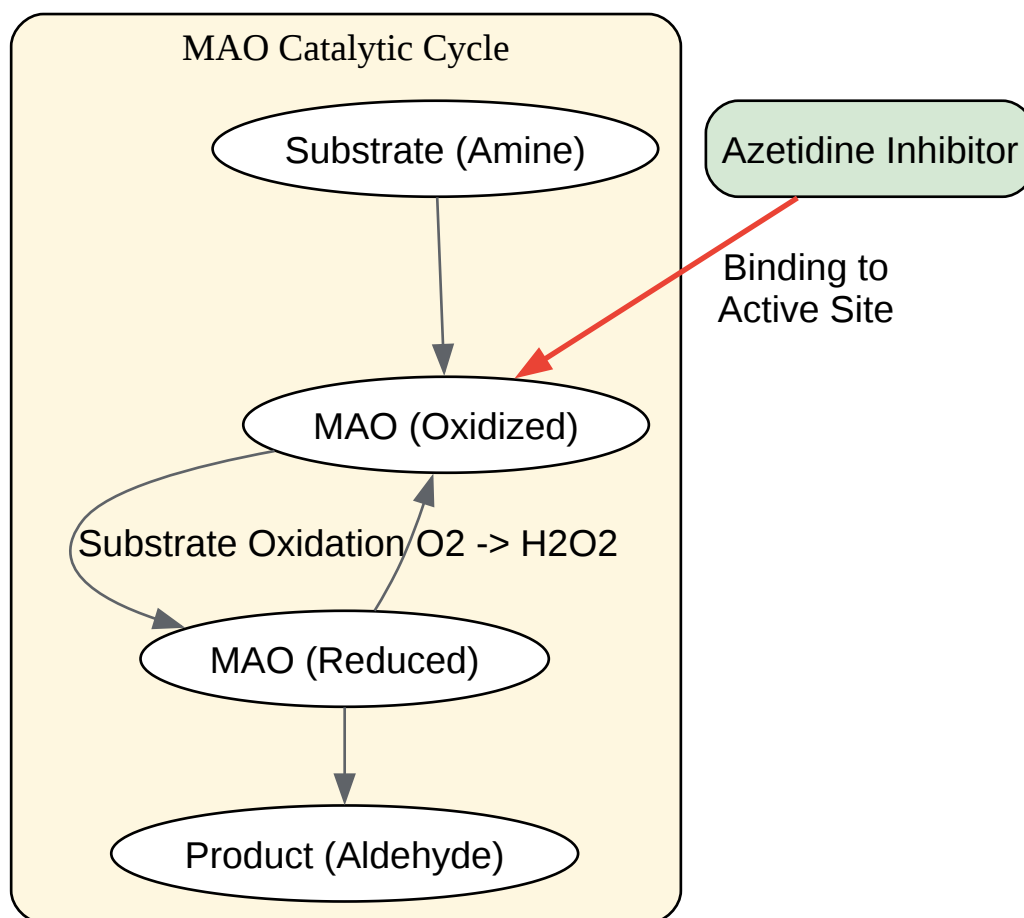
Monoamine Oxidase (MAO): A Therapeutic Target

MAO is a flavin-containing enzyme located on the outer mitochondrial membrane that catalyzes the oxidative deamination of neurotransmitters such as serotonin, dopamine, and norepinephrine.^{[21][22][23]} There are two isoforms, MAO-A and MAO-B, which differ in their substrate specificity and inhibitor sensitivity.^[22] Inhibitors of MAO-A are used as antidepressants, while MAO-B inhibitors are employed in the treatment of Parkinson's disease.^[24]

Azetidines in MAO Inhibitor Design:

The incorporation of an azetidine ring into the structure of a potential MAO inhibitor can influence its potency, selectivity, and pharmacokinetic properties. The rigid nature of the azetidine ring can help to lock the molecule into a conformation that is optimal for binding to the enzyme's active site. Furthermore, the azetidine nitrogen can serve as a key interaction point with active site residues.

Visualization of MAO Inhibition by an Azetidine Derivative



[Click to download full resolution via product page](#)

Caption: Inhibition of the MAO catalytic cycle by an azetidine derivative.

IV. Metabolic Considerations: The Role of Cytochrome P450

For azetidine-containing compounds to be successful as drugs, their metabolic fate must be understood. Cytochrome P450 (P450) enzymes are a major family of enzymes involved in drug metabolism.[25][26] The interaction of azetidine derivatives with P450s is a critical area of investigation in drug development.

The azetidine ring can influence the metabolic stability of a drug molecule. In some cases, it can block a site of metabolism, leading to a longer half-life. In other instances, the azetidine

ring itself can be a site of metabolism, leading to the formation of various metabolites. Understanding these metabolic pathways is essential for predicting the pharmacokinetic profile and potential drug-drug interactions of new azetidine-containing drug candidates.

V. Conclusion and Future Outlook

The synergy between biocatalysis and azetidine chemistry is paving the way for the development of novel therapeutics and more sustainable chemical manufacturing processes. The discovery of enzymes that can synthesize the azetidine ring de novo, coupled with the power of directed evolution to create enzymes for non-natural transformations, has significantly expanded the accessibility of this important heterocyclic scaffold. As our understanding of these enzymatic systems deepens, we can expect to see the development of even more sophisticated biocatalytic cascades for the synthesis and functionalization of complex azetidine-containing molecules, further accelerating innovation in drug discovery and development.

References

- J. A. B. Mohamed, K. A. G. G. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "Biocatalytic One-Carbon Ring Expansion of Aziridines to Azetidines via a Highly Enantioselective[5][11]-Stevens Rearrangement," PMC, [Online]. Available: [\[Link\]](#)
- Bioengineer.org, "Non-Haem Iron Enzymes Drive Azetidine Biosynthesis," Bioengineer.org, Oct. 21, 2025. [Online]. Available: [\[Link\]](#)
- Y. Du et al., "Azetidine amino acid biosynthesis by non-heme iron-dependent enzymes," PMC, Oct. 21, 2025. [Online]. Available: [\[Link\]](#)
- Duke University School of Medicine, "New enzymes promise cheaper, cleaner drug production," Duke University School of Medicine, Oct. 21, 2025. [Online]. Available: [\[Link\]](#)
- S. S. Gross, M. A. T. B. de Oliveira, and L. C. S. da Silva, "Genes and Enzymes of Azetidine-2-Carboxylate Metabolism: Detoxification and Assimilation of an Antibiotic," PMC, [Online]. Available: [\[Link\]](#)
- A. A. G. G. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "Azetidines in medicinal chemistry: emerging applications and approved drugs," PubMed, Jan. 06, 2026. [Online].

Available: [\[Link\]](#)

- X. Xu et al., "Enzymatic hydrolysis of L-azetidine-2-carboxylate ring opening," RSC Publishing, Jun. 06, 2023. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Transaminases Provide Key Chiral Building Blocks for the Synthesis of Selective M1/M4 Agonists," PMC, Nov. 06, 2023. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Biocatalytic Synthesis of Azetidines by Enantioselective[5][11]-Stevens Rearrangement of Aziridines," ResearchGate, Aug. 10, 2025. [Online]. Available: [\[Link\]](#)
- X. Xu et al., "Enzymatic hydrolysis on L-azetidine-2-carboxylate ring opening," RSC Publishing, Jun. 06, 2023. [Online]. Available: [\[Link\]](#)
- S. R. Cheekatla et al., "Azetidines in medicinal chemistry: emerging applications and approved drugs," Taylor & Francis Online, Jan. 05, 2026. [Online]. Available: [\[Link\]](#)
- M. J. S. S. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "Recent Advances in the Synthesis and Reactivity of Azetidines: Strain-Driven Character of the Four-Membered Heterocycle," RSC Publishing, Mar. 24, 2021. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Enzymatic hydrolysis on L-azetidine-2-carboxylate ring opening | Request PDF," ResearchGate, [Online]. Available: [\[Link\]](#)
- Bioengineer.org, "Two-Metal Enzyme Cascade Builds Azetidine Pharmacophore," Bioengineer.org, Sep. 30, 2025. [Online]. Available: [\[Link\]](#)
- M. Shankar et al., "Current and Future Prospects of Azetidine Derivatives an Overview," Medwin Publishers, Jun. 09, 2023. [Online]. Available: [\[Link\]](#)
- Y. Du et al., "Discovery and Mechanism of a Diiron Enzyme in Ethylidene Azetidine Formation," Journal of the American Chemical Society, Oct. 13, 2025. [Online]. Available: [\[Link\]](#)

- S. Singh and V. Kumar, Azetidine Synthesis. IntechOpen, 2017.
- C. D. Smith, J. A. B. Mohamed, and K. A. G. G. de Oliveira, "A Cytochrome P450 Involved in the Metabolism of Abietane Diterpenoids by *Pseudomonas abietaniphila* BKME-9," PMC, [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Enantioselective Ring Opening of Azetidines via Charge Recognition in Hydrogen-Bond-Donor Catalysis," Journal of the American Chemical Society, Feb. 17, 2025. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Enantio-Complementary Synthesis of 2-Substituted Pyrrolidines and Piperidines via Transaminase-Triggered Cyclizations," JACS Au, May 12, 2023. [Online]. Available: [\[Link\]](#)
- A. A. G. G. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "Metabolism of 4-Aminopiperidine Drugs by Cytochrome P450s: Molecular and Quantum Mechanical Insights into Drug Design," ACS Medicinal Chemistry Letters, Jun. 18, 2011. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Crystallization and preliminary X-ray analysis of l-azetidine-2-carboxylate hydrolase from *Pseudomonas* sp. strain A2C," PMC, [Online]. Available: [\[Link\]](#)
- University of Birmingham, "Synthesis of azetidines, γ -lactams, fused furan bispyrrolidines and 2-pyrazolines," University of Birmingham. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Enantioselective Enzyme-Catalyzed Aziridination Enabled by Active-Site Evolution of a Cytochrome P450," PMC, [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Enantio-Complementary Synthesis of 2-Substituted Pyrrolidines and Piperidines via Transaminase-Triggered Cyclizations," PMC, May 12, 2023. [Online]. Available: [\[Link\]](#)
- A. A. G. G. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "Synthesis of 1,2,4-Oxadiazin-5(6H)-One Derivatives and Their Biological Investigation as Monoamine Oxidase Inhibitors," MDPI, Nov. 25, 2024. [Online]. Available: [\[Link\]](#)

- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Monoamine Oxidase Inhibitors: A Review of Their Anti-Inflammatory Therapeutic Potential and Mechanisms of Action," *Frontiers*, [Online]. Available: [\[Link\]](#)
- A. A. G. G. de Oliveira, K. D. F. de Souza, and L. C. S. da Silva, "From Monoamine Oxidase Inhibition to Antiproliferative Activity: New Biological Perspectives for Polyamine Analogs," *MDPI*, Aug. 29, 2023. [Online]. Available: [\[Link\]](#)
- Illinois Chemistry, "THE USE OF ω -TRANSAMINASE FOR CHIRAL AMINE SYNTHESIS IN ORGANIC SYNTHESIS," Illinois Chemistry, Oct. 06, 2020. [Online]. Available: [\[Link\]](#)
- A. Gomm, "Transaminases for chiral amine synthesis," *SciSpace*, 2018. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Design, Synthesis, and Biological Effect Studies of Novel Benzofuran–Thiazolyldrazone Derivatives as Monoamine Oxidase Inhibitors," *PMC*, [Online]. Available: [\[Link\]](#)
- Y. Du et al., "Azetidine amino acid biosynthesis by non-haem iron-dependent enzymes," *Scholars@Duke*, Oct. 21, 2025. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Azetidine derivatives of tricyclic antidepressant agents," *PubMed*, [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Exploring Oxidoreductases from Extremophiles for Biosynthesis in a Non-Aqueous System," *MDPI*, Mar. 29, 2023. [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Interaction of cimetidine with P450 in a mouse model of hepatocarcinogenesis initiation," *British Journal of Cancer*, [Online]. Available: [\[Link\]](#)
- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Synthesis and functionalization of azetidine-containing small macrocyclic peptides," *Wiley Online Library*, Apr. 15, 2024. [Online]. Available: [\[Link\]](#)

- J. A. B. Mohamed, K. A. G. G. de Oliveira, and K. D. F. de Souza, "Simple, Enantiocontrolled Azetidine Library Synthesis via Strain Release Functionalization of 1-Azabicyclobutanes," ChemRxiv, [Online]. Available: [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Azetidines in medicinal chemistry: emerging applications and approved drugs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. medwinpublisher.org [medwinpublisher.org]
- 4. img01.pharmablock.com [img01.pharmablock.com]
- 5. bioengineer.org [bioengineer.org]
- 6. Azetidine amino acid biosynthesis by non-heme iron-dependent enzymes - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Scholars@Duke publication: Azetidine amino acid biosynthesis by non-haem iron-dependent enzymes. [scholars.duke.edu]
- 8. bioengineer.org [bioengineer.org]
- 9. New enzymes promise cheaper, cleaner drug production | Duke University School of Medicine [medschool.duke.edu]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Biocatalytic One-Carbon Ring Expansion of Aziridines to Azetidines via a Highly Enantioselective [1,2]-Stevens Rearrangement - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Genes and Enzymes of Azetidine-2-Carboxylate Metabolism: Detoxification and Assimilation of an Antibiotic - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Enzymatic hydrolysis of l-azetidine-2-carboxylate ring opening - Catalysis Science & Technology (RSC Publishing) [pubs.rsc.org]

- 15. Crystallization and preliminary X-ray analysis of l-azetidine-2-carboxylate hydrolase from *Pseudomonas* sp. strain A2C - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 17. chemistry.illinois.edu [chemistry.illinois.edu]
- 18. scispace.com [scispace.com]
- 19. Enantio-Complementary Synthesis of 2-Substituted Pyrrolidines and Piperidines via Transaminase-Triggered Cyclizations - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 20. Transaminases Provide Key Chiral Building Blocks for the Synthesis of Selective M1/M4 Agonists - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 21. mdpi.com [mdpi.com]
- 22. Frontiers | Monoamine Oxidase Inhibitors: A Review of Their Anti-Inflammatory Therapeutic Potential and Mechanisms of Action [[frontiersin.org](https://www.frontiersin.org/)]
- 23. mdpi.com [mdpi.com]
- 24. Design, Synthesis, and Biological Effect Studies of Novel Benzofuran–Thiazolylhydrazone Derivatives as Monoamine Oxidase Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 25. A Cytochrome P450 Involved in the Metabolism of Abietane Diterpenoids by *Pseudomonas abietaniphila* BKME-9 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 26. Interaction of cimetidine with P450 in a mouse model of hepatocarcinogenesis initiation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Application Notes and Protocols for Enzymatic Reactions Involving Azetidine Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1404946/docs#application-notes-and-protocols-for-enzymatic-reactions-involving-azetidine-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)